

## "Bis-PEG1-acid" safety data sheet (SDS) information

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Bis-PEG1-acid	
Cat. No.:	B1667456	Get Quote

## A-Technical-Guide-to-the-Safety-of-Bis-PEG1-acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data available for **Bis-PEG1-acid** (CAS No: 5961-83-1), also known as 3,6-Dioxaheptanoic acid. It is intended to inform researchers and professionals in drug development about the potential hazards, handling procedures, and emergency responses associated with this compound.

### **Chemical Identification and Physical Properties**

**Bis-PEG1-acid** is a hydrophilic polyethylene glycol (PEG) derivative that contains two terminal carboxylic acid groups.[1][2] These terminal groups can react with primary amines to form stable amide bonds, making it a useful crosslinker in bioconjugation and drug delivery applications.[1][3][4] The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous solutions.[1][2]



Identifier	Value
Product Name	Bis-PEG1-acid
Synonym	3,6-Dioxaheptanoic acid
CAS Number	5961-83-1
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub> [5]
Molecular Weight	162.14 g/mol [5]

A summary of key identifiers and physical properties for **Bis-PEG1-acid**.

#### **Hazard Identification and Classification**

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Bis-PEG1-acid** is classified as a corrosive substance.[6]

- GHS Classification: Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye
   Irritation, Category 1.[6]
- Signal Word: Danger.[6]
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[6]
  - H318: Causes serious eye damage.[6]

The primary hazard associated with this chemical is its corrosive nature, which can cause irreversible damage to the skin and eyes upon contact.[6] It is not classified as acutely toxic, a respiratory or skin sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[6]



GHS Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[6]

GHS classification and corresponding hazard statements for **Bis-PEG1-acid**.

### **Experimental Protocols: Hazard Assessment**

Standard hazard assessments for chemicals like **Bis-PEG1-acid** follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Methodology for Skin Corrosion/Irritation Assessment (Based on OECD Guideline 431):

- Test System: Reconstituted human epidermis (RhE) models are typically used.
- Procedure: The test chemical is applied topically to the tissue surface.
- Exposure Time: Tissues are exposed to the chemical for specific durations (e.g., 3 minutes, 1 hour).
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured, often using an MTT assay.
- Classification: The chemical is classified based on the reduction in tissue viability. A
  substance is considered corrosive if it causes a significant decrease in viability within a short
  exposure time.

Methodology for Eye Damage/Irritation Assessment (Based on OECD Guideline 437):

- Test System: Bovine Corneal Opacity and Permeability (BCOP) test or other validated in vitro methods.
- Procedure: The test chemical is applied to the isolated bovine cornea.



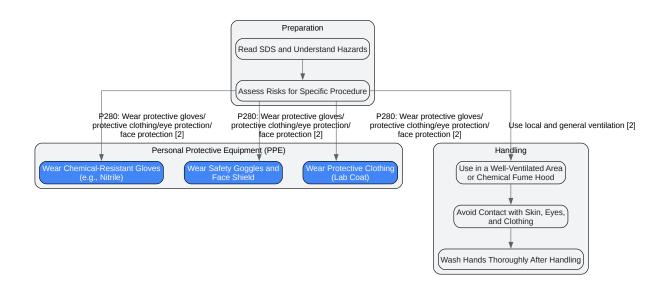
- Endpoints: Corneal opacity (light scattering) and permeability (measured by fluorescein leakage) are assessed after a defined exposure period.
- Classification: The in vitro score is calculated based on opacity and permeability values. Scores exceeding a certain threshold lead to a classification of "serious eye damage."

# Handling, Storage, and Personal Protective Equipment (PPE)

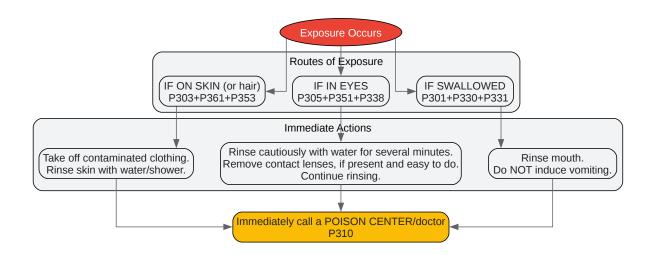
Safe handling and storage are critical to prevent exposure and ensure chemical integrity.

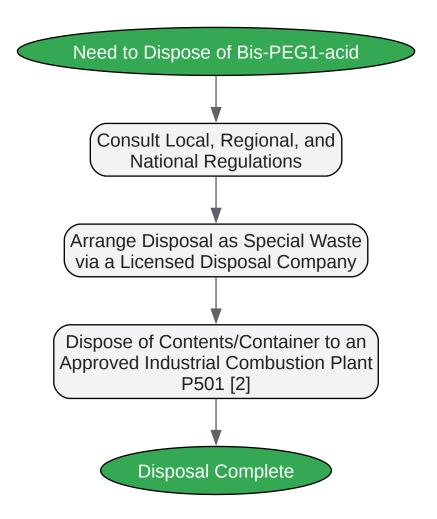
Workflow for Safe Handling and PPE Selection













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### References

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- To cite this document: BenchChem. ["Bis-PEG1-acid" safety data sheet (SDS) information].
  BenchChem, [2025]. [Online PDF]. Available at:
  [https://www.benchchem.com/product/b1667456#bis-peg1-acid-safety-data-sheet-sds-information]

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